

Application Notes and Protocols for Spectroscopic Analysis of Prenylated Xanthenes

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Compound of Interest

Compound Name: 1,3,5-Trihydroxy-4-prenylxanthone

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Prenylated xanthenes are a class of polyphenolic compounds characterized by a tricyclic xanthone backbone with one or more isoprenyl or modified isoprenyl groups.^[1] These natural products, abundant in plants of the Clusiaceae family like *Garcinia mangostana* (mangosteen), exhibit a wide range of significant pharmacological activities, including anticancer, anti-inflammatory, and antimicrobial properties.^{[1][2]} Accurate structural elucidation is crucial for understanding structure-activity relationships and for the development of new therapeutic agents. This document provides detailed application notes and protocols for the key spectroscopic techniques used in the characterization of prenylated xanthenes.

Application Notes: Spectroscopic Techniques

The structural characterization of prenylated xanthenes relies on a combination of spectroscopic methods. Each technique provides unique and complementary pieces of information that, when combined, allow for the unambiguous determination of the molecular structure.

1. UV-Visible (UV-Vis) Spectroscopy UV-Vis spectroscopy is used to study the electronic transitions within the xanthone chromophore. The spectra of prenylated xanthenes typically

exhibit characteristic absorption bands that provide initial evidence for the xanthone skeleton. [3] The position and intensity of these bands can be influenced by the type and position of substituents (hydroxyl, methoxy, and prenyl groups) on the aromatic rings. For instance, extracts of *Garcinia mangostana* and pure α -mangostin show nearly identical UV spectra with absorption maxima (λ_{max}) around 243-245 nm, 316-317 nm, and sometimes a shoulder or peak around 350 nm. [4][5][6] This technique is often used in initial screening, for quantification of total xanthenes, and in monitoring fractions during chromatographic separation. [6][7]

2. Infrared (IR) Spectroscopy Infrared (IR) spectroscopy is employed to identify the functional groups present in the molecule. For prenylated xanthenes, the IR spectrum provides valuable information about:

- Hydroxyl groups (-OH): Broad absorption bands in the region of 3200-3600 cm^{-1} indicate the presence of phenolic hydroxyl groups. [4]
- Carbonyl group (C=O): A strong absorption band around 1610-1650 cm^{-1} is characteristic of the xanthone's conjugated carbonyl group. [8]
- Aromatic C=C bonds: Absorptions in the 1400-1610 cm^{-1} region correspond to the aromatic ring vibrations. [4]
- Prenyl group C-H bonds: Aliphatic C-H stretching vibrations from the prenyl side chains are observed around 2850-2960 cm^{-1} . [4][8]
- Ether linkage (C-O-C): The characteristic absorption for the cyclic ether of the xanthone core appears around 1280-1300 cm^{-1} . [4][8]

3. Nuclear Magnetic Resonance (NMR) Spectroscopy NMR spectroscopy is the most powerful tool for the detailed structural elucidation of organic molecules, including prenylated xanthenes. [1][9]

- ^1H NMR Spectroscopy: Provides information about the number, environment, and connectivity of protons. Key signals for prenylated xanthenes include:
 - Aromatic Protons: Signals typically appear in the deshielded region of δ 6.0-8.5 ppm. [1][8] Their multiplicity and coupling constants help determine the substitution pattern on the aromatic rings.

- Chelated Hydroxyl Protons: The proton of a hydroxyl group hydrogen-bonded to the carbonyl group (e.g., at C-1 or C-8) is highly deshielded, appearing as a sharp singlet at δ 13-15 ppm.[\[2\]](#)[\[8\]](#)
- Prenyl Group Protons: The vinyl proton ($-\text{CH}=\text{}$) typically appears as a triplet around δ 5.2-5.3 ppm, the methylene protons ($-\text{CH}_2-$) as a doublet around δ 3.3-4.1 ppm, and the two methyl groups as singlets around δ 1.6-1.8 ppm.[\[3\]](#)[\[8\]](#)
- Methoxy Group Protons ($-\text{OCH}_3$): A sharp singlet is usually observed around δ 3.7-3.9 ppm.[\[10\]](#)
- ^{13}C NMR Spectroscopy: Provides information about the carbon skeleton of the molecule. A standard ^{13}C NMR spectrum ranges from 0 to 220 ppm.[\[11\]](#)
 - Carbonyl Carbon: The signal for the $\text{C}=\text{O}$ group is highly deshielded, appearing around δ 180-185 ppm.[\[3\]](#)
 - Aromatic and Olefinic Carbons: These carbons resonate in the δ 90-165 ppm region.[\[3\]](#) Oxygen-substituted aromatic carbons appear further downfield.
 - Prenyl Group Carbons: The aliphatic carbons of the prenyl side chain typically appear in the upfield region of δ 18-40 ppm, with the olefinic carbons resonating around δ 122-132 ppm.[\[3\]](#)
- 2D NMR Techniques (COSY, HSQC, HMBC): These experiments are essential for establishing the complete structure.
 - COSY (Correlation Spectroscopy): Identifies proton-proton (^1H - ^1H) couplings, helping to piece together adjacent proton systems, such as those in the aromatic rings and prenyl side chains.[\[3\]](#)
 - HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded protons and carbons (^1H - ^{13}C), allowing for the assignment of carbon signals based on their attached protons.[\[2\]](#)
 - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are two or three bonds away. This is critical for connecting different

structural fragments, such as linking a prenyl group to a specific carbon on the xanthone core.[\[2\]](#)[\[3\]](#)

4. Mass Spectrometry (MS) Mass spectrometry provides information about the molecular weight and elemental composition of a compound. High-Resolution Mass Spectrometry (HRMS) can determine the molecular formula with high accuracy.[\[3\]](#)[\[12\]](#) Fragmentation patterns observed in MS/MS spectra can offer clues about the structure, particularly the nature and location of the prenyl moieties.[\[13\]](#)[\[14\]](#) Techniques like Electrospray Ionization (ESI) and Atmospheric Pressure Chemical Ionization (APCI) are commonly coupled with liquid chromatography (LC) for the analysis of complex mixtures.[\[13\]](#)

Quantitative Spectroscopic Data

The following tables summarize typical spectroscopic data for two well-known prenylated xanthenes, α -mangostin and gambogic acid.

Table 1: Spectroscopic Data for α -Mangostin Molecular Formula: $C_{24}H_{26}O_6$, Molecular Weight: 410.46 g/mol

Technique	Observed Data	Reference
UV-Vis (in Methanol)	λ_{max} at 213, 245, 317, 332 nm	[4] [5]
FT-IR (ν_{max} , cm^{-1})	3200-3620 (-OH), 2860-2920 (aliphatic C-H), 1640 (C=O), 1610 (aromatic C=C), 1280 (C-O-C)	[4]
Mass Spec. (ESI-MS)	m/z 411 $[\text{M}+\text{H}]^+$, 409 $[\text{M}-\text{H}]^-$, 355 $[\text{M} - \text{C}_4\text{H}_7]^+$	[4]

Table 2: ^1H NMR and ^{13}C NMR Data for α -Mangostin (in CDCl_3)

Position	¹³ C NMR (δ, ppm)	¹ H NMR (δ, ppm, Multiplicity, J in Hz)	Reference
1	161.7	13.72 (s)	[10]
2	111.4	-	[10]
3	160.5	6.84 (s)	[10]
4	92.9	-	[10]
4a	155.1	-	[10]
5	102.8	6.30 (s)	[10]
5a	155.9	-	[10]
6	143.0	-	[10]
7	137.2	-	[10]
8	108.0	-	[10]
8a	154.5	-	[10]
9	181.9	-	[10]
9a	103.4	-	[10]
1'	21.5	3.32 (d, J=7.2)	[10]
2'	122.3	5.29 (t, J=7.2)	[10]
3'	132.1	-	[10]
4'	25.8	1.83 (s)	[10]
5'	17.9	1.68 (s)	[10]
1''	26.5	4.10 (d, J=6.4)	[10]
2''	123.4	5.29 (t, J=6.4)	[10]
3''	131.2	-	[10]
4''	25.8	1.78 (s)	[10]
5''	18.2	1.68 (s)	[10]

OCH ₃	61.2	3.79 (s)	[10]
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Table 3: ¹H NMR and ¹³C NMR Data for Gambogic Acid (in CDCl₃) Molecular Formula: C₃₈H₄₄O₈, Molecular Weight: 628.75 g/mol

Position	¹³ C NMR (δ, ppm)	¹ H NMR (δ, ppm, Multiplicity, J in Hz)	Reference
1	161.4	-	[15]
2	102.6	-	[15]
3	179.1	12.05 (s, OH)	[15]
4	100.5	-	[15]
4a	157.7	-	[15]
5	81.4	-	[15]
6	46.9	2.95 (m)	[15]
7	49.1	3.40 (m)	[15]
8	42.2	2.01 (q, J=7.9)	[15]
8a	107.6	-	[15]
9	203.7	-	[15]
10	167.4	-	[15]
10a	91.0	-	[15]
11	135.1	6.65 (d, J=10.1)	[15]
12	124.6	5.53 (d, J=10.2)	[15]
13	51.2	3.40 (m)	[15]
14	29.2	1.28 (s)	[15]
15	22.8	1.43 (s)	[15]
16	28.9	1.53 (s)	[15]
17	21.7	1.38 (dd, J=13.4, 9.5)	[15]
18'	28.1	3.38 (d, J=7.2)	[15]
19'	122.3	5.03 (m)	[15]
20'	133.7	-	[15]

21'	25.8	1.64 (s)	[15]
22'	18.2	1.68 (s)	[15]

Experimental Protocols

Protocol 1: General Isolation and Purification of Prenylated Xanthenes

This protocol describes a general procedure for extracting and purifying prenylated xanthenes from mangosteen pericarp, guided by Thin Layer Chromatography (TLC).

- Preparation of Plant Material:
 - Wash and cut fresh mangosteen pericarps into small pieces.
 - Dry the material in an oven at 40-50°C until brittle, then grind into a fine powder.
- Extraction:
 - Macerate the dried powder (e.g., 1 kg) with a suitable solvent like n-hexane, ethanol, or methanol (e.g., 5 L) at room temperature for 24-72 hours with occasional stirring.[\[16\]](#) The choice of solvent depends on the polarity of the target xanthenes.
 - Filter the mixture and collect the filtrate. Repeat the extraction process 2-3 times with fresh solvent to ensure maximum yield.
 - Combine the filtrates and evaporate the solvent under reduced pressure using a rotary evaporator to obtain the crude extract.
- Fractionation (Column Chromatography):
 - Prepare a silica gel column (e.g., 230-400 mesh) using a non-polar solvent like n-hexane as the slurry.
 - Adsorb the crude extract onto a small amount of silica gel and load it onto the top of the prepared column.

- Elute the column with a gradient solvent system, starting with 100% n-hexane and gradually increasing the polarity by adding ethyl acetate (e.g., n-hexane:EtOAc 9:1, 8:2, ... 1:1, to 100% EtOAc).[15]
- Collect fractions (e.g., 50-100 mL each) and monitor them by TLC using a suitable mobile phase (e.g., n-hexane:ethyl acetate 6:4). Visualize spots under UV light (254 nm and 366 nm).
- Combine fractions with similar TLC profiles.
- Purification (Preparative HPLC):
 - Subject the combined, semi-pure fractions to preparative or semi-preparative High-Performance Liquid Chromatography (HPLC) for final purification.[3][17]
 - Column: A reversed-phase C18 column is commonly used.
 - Mobile Phase: A gradient of methanol and water (often with a small amount of acid like formic acid) is typical.
 - Detection: Use a UV detector set at characteristic wavelengths for xanthones (e.g., 245 nm, 320 nm).
 - Collect the peaks corresponding to the pure compounds, evaporate the solvent, and dry to yield the isolated prenylated xanthones.

Protocol 2: UV-Vis Spectroscopic Analysis

- Sample Preparation: Prepare a stock solution of the purified xanthone in a UV-grade solvent (e.g., methanol or ethanol) at a concentration of approximately 1 mg/mL.
- Dilution: Dilute the stock solution to a concentration that gives an absorbance reading between 0.2 and 1.0 (typically 1-20 µg/mL).[6]
- Instrument Setup:
 - Turn on the UV-Vis spectrophotometer and allow the lamps to warm up.

- Set the scanning range from 200 to 500 nm.^[4]
- Measurement:
 - Fill a quartz cuvette with the solvent to be used as a blank and record the baseline.
 - Rinse the cuvette with the sample solution, then fill it and place it in the sample holder.
 - Record the absorption spectrum.
- Data Analysis: Identify the wavelengths of maximum absorbance (λ_{max}).

Protocol 3: FT-IR Spectroscopic Analysis

- Sample Preparation:
 - Solid Sample (KBr Pellet): Mix 1-2 mg of the dried, pure xanthone with ~100 mg of dry KBr powder. Grind the mixture thoroughly in an agate mortar and press it into a transparent pellet using a hydraulic press.
 - ATR (Attenuated Total Reflectance): Place a small amount of the solid sample directly onto the ATR crystal.
- Instrument Setup:
 - Ensure the sample compartment is clean and dry.
- Measurement:
 - Collect a background spectrum of the empty sample compartment (or clean ATR crystal).
 - Place the sample in the instrument and collect the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio. The typical range is 4000-650 cm^{-1} .^[7]
- Data Analysis: Identify the frequencies (in cm^{-1}) of the major absorption bands and assign them to the corresponding functional groups.

Protocol 4: NMR Spectroscopic Analysis

- **Sample Preparation:** Dissolve 5-10 mg of the pure xanthone in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, acetone-d₆, DMSO-d₆) in a standard 5 mm NMR tube.^{[3][4]} The choice of solvent is critical to ensure the compound is fully dissolved and to avoid overlapping signals.
- **Instrument Setup:**
 - Insert the sample into the NMR spectrometer (e.g., 400 or 500 MHz).^{[3][15]}
 - Lock the instrument onto the deuterium signal of the solvent and shim the magnetic field to achieve optimal resolution.
- **Data Acquisition:**
 - ¹H NMR: Acquire a standard proton spectrum.
 - ¹³C NMR: Acquire a proton-decoupled carbon spectrum. DEPT-135 and DEPT-90 experiments can be run to differentiate between CH, CH₂, and CH₃ groups.
 - 2D NMR: Acquire COSY, HSQC, and HMBC spectra using standard pulse programs. Acquisition times will vary depending on the sample concentration and instrument.
- **Data Processing and Analysis:**
 - Process the raw data (FID) by applying Fourier transformation, phase correction, and baseline correction.
 - Reference the spectra to the residual solvent peak or an internal standard (e.g., TMS).
 - Integrate the ¹H NMR signals and analyze the chemical shifts, multiplicities, and coupling constants.
 - Assign all ¹H and ¹³C signals by systematically analyzing the 1D and 2D spectra.

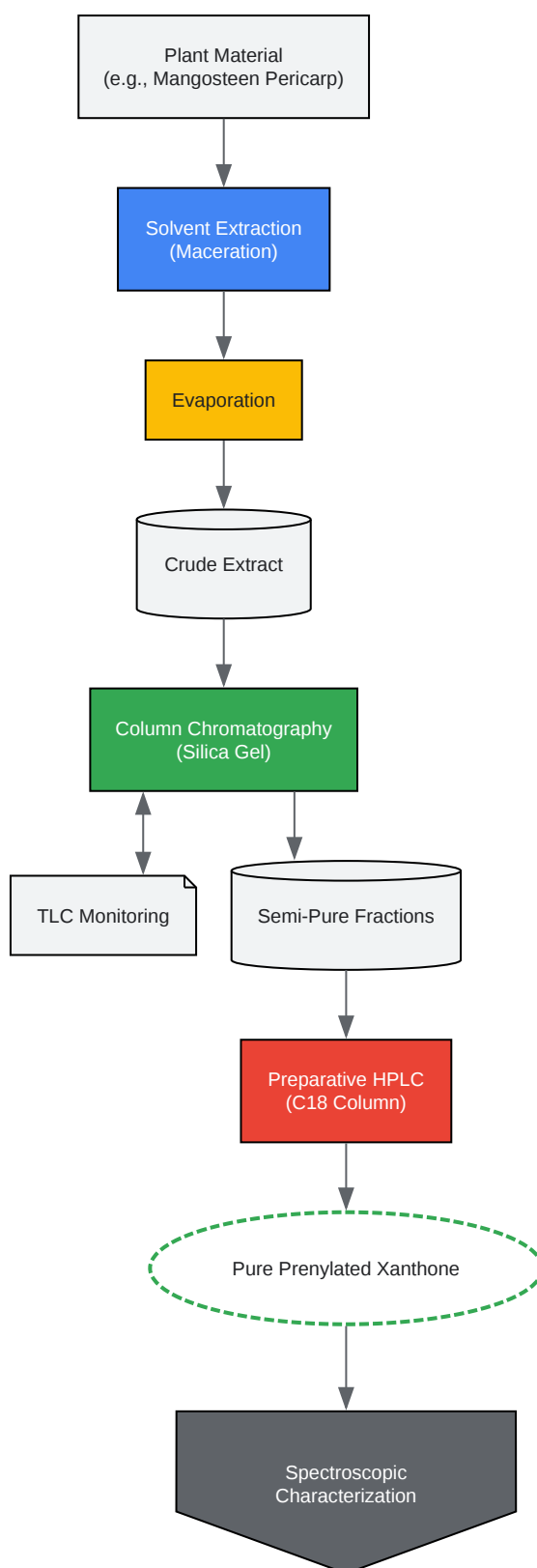
Protocol 5: LC-MS Analysis

- **Sample Preparation:** Prepare a dilute solution of the sample (crude extract or pure compound) in the mobile phase starting solvent (e.g., methanol/water mixture) at a

concentration of ~10-100 µg/mL. Filter the solution through a 0.22 or 0.45 µm syringe filter.

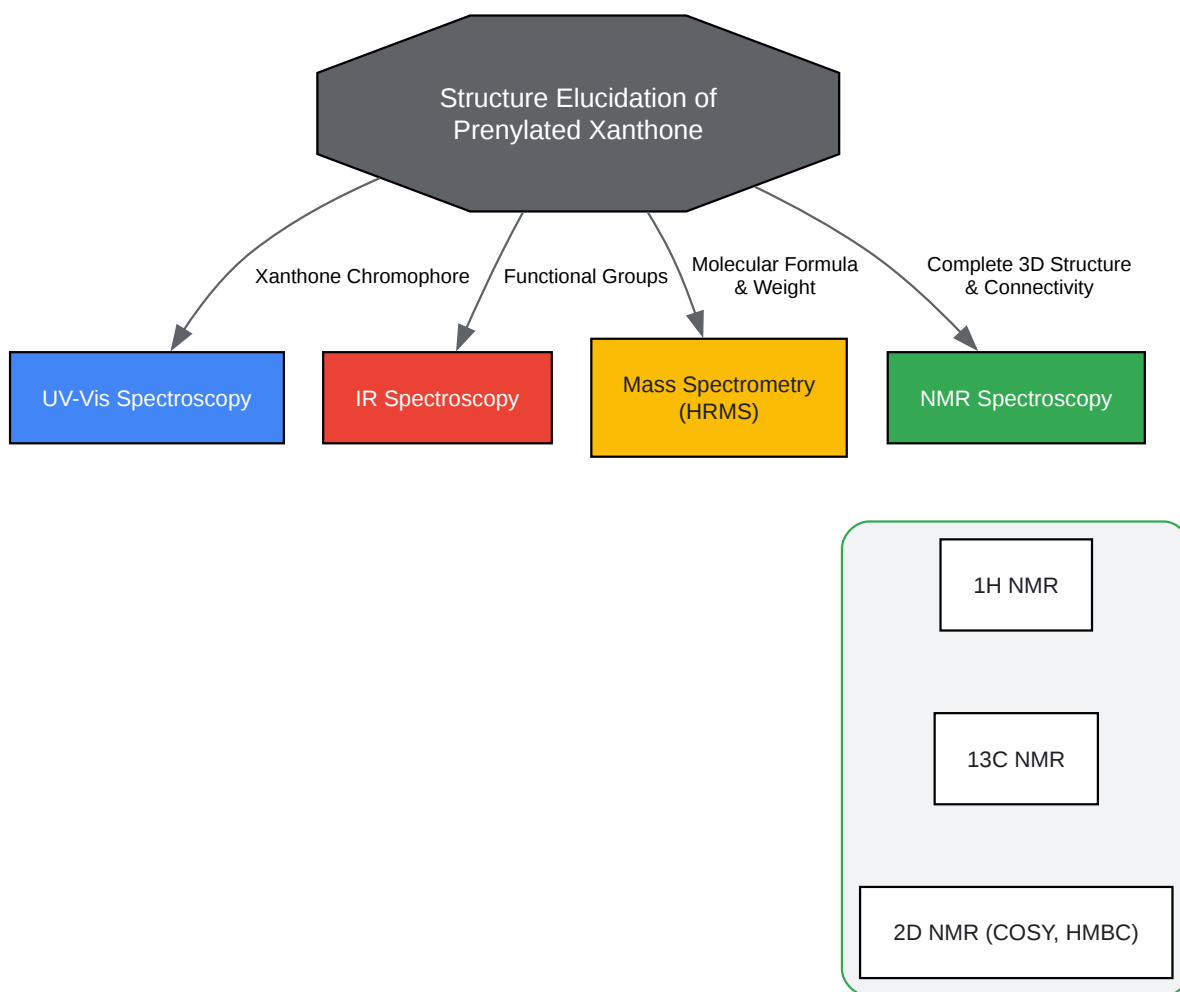
- Instrumentation (LC):
 - Column: C18 reversed-phase column (e.g., 2.1 or 4.6 mm i.d., 50-150 mm length).
 - Mobile Phase: A gradient elution using water (A) and acetonitrile or methanol (B), both often containing 0.1% formic acid to aid ionization.
 - Flow Rate: Typical analytical flow rates are 0.2-1.0 mL/min.
- Instrumentation (MS):
 - Ionization Source: Use ESI or APCI, typically in both positive and negative ion modes for comprehensive analysis.[\[13\]](#)
 - Mass Analyzer: Use a high-resolution analyzer like Time-of-Flight (TOF) or Orbitrap for accurate mass measurements.
 - Acquisition Mode: Acquire full scan data to detect all ions. For structural information, perform data-dependent MS/MS fragmentation.
- Data Analysis:
 - Extract the ion chromatograms for masses corresponding to potential xanthones.
 - Determine the accurate mass from the mass spectrum and use it to calculate the elemental composition.
 - Analyze the MS/MS fragmentation patterns to gain structural insights.[\[14\]](#)

Visualizations: Workflows and Logic Diagrams



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Caption: General workflow for the isolation and purification of prenylated xanthenes.



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Caption: Complementary roles of spectroscopic techniques in structure elucidation.

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